

Toxicological Profile of Cyclobutrifluram on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774785

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Introduction

Cyclobutrifluram, a novel succinate dehydrogenase inhibitor (SDHI) nematocide and fungicide, is undergoing global registration for use on a variety of crops and turf.[1] Its mode of action involves the disruption of mitochondrial respiration in target pests.[2] Understanding the potential impact of this active ingredient on non-target organisms is crucial for a comprehensive environmental risk assessment and to ensure its safe and sustainable use. This technical guide provides a detailed toxicological profile of **cyclobutrifluram** on a range of non-target organisms, based on data from regulatory assessments and scientific studies.

Data Presentation: Quantitative Toxicity Data

The following tables summarize the key quantitative toxicity endpoints for **cyclobutrifluram** across various non-target organisms. These values are essential for risk quotient calculations and for comparing the relative sensitivity of different species.

Table 1: Avian Toxicity of **Cyclobutrifluram**

Test Species	Endpoint	Value (mg a.i./kg bw/day)	Toxicity Classification	Reference
Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2000	Practically Non-toxic	[3]
Mallard Duck (Anas platyrhynchos)	Acute Oral LD50	>2000	Practically Non-toxic	[3]
Bobwhite Quail (Colinus virginianus)	Sub-acute Dietary LC50	>5200 ppm	Practically Non-toxic	[3]
Mallard Duck (Anas platyrhynchos)	Sub-acute Dietary LC50	>5200 ppm	Practically Non-toxic	[3]
Bobwhite Quail (Colinus virginianus)	Chronic Reproduction NOAEC	1000 ppm	-	[3]
Mallard Duck (Anas platyrhynchos)	Chronic Reproduction NOAEC	1000 ppm	-	[3]

Table 2: Aquatic Toxicity of **Cyclobutrifluram**

Test Species	Endpoint	Value (mg a.i./L)	Toxicity Classification	Reference
Fish				
Rainbow Trout (Oncorhynchus mykiss)	Acute LC50 (96-hr)	1.8	Moderately Toxic	[3]
Bluegill Sunfish (Lepomis macrochirus)	Acute LC50 (96-hr)	2.5	Moderately Toxic	[3]
Sheepshead Minnow (Cyprinodon variegatus)	Acute LC50 (96-hr)	1.5	Moderately Toxic	[3]
Fathead Minnow (Pimephales promelas)	Chronic NOEC (Early Life-Stage)	0.18	-	[3]
Aquatic Invertebrates				
Daphnia magna (Water Flea)	Acute EC50 (48-hr)	1.2	Moderately Toxic	[3]
Mysid Shrimp (Americamysis bahia)	Acute LC50 (96-hr)	0.11	Highly Toxic	[3]
Daphnia magna (Water Flea)	Chronic NOEC (21-day)	0.056	-	[3]

Table 3: Terrestrial Invertebrate Toxicity of **Cyclobutrifluram**

Test Species	Endpoint	Value	Toxicity Classification	Reference
Honey Bee (<i>Apis mellifera</i>)				
Acute Contact LD50 (48-hr)	>100 µg a.i./bee	Practically Non-toxic	[3]	
Acute Oral LD50 (48-hr)	>100 µg a.i./bee	Practically Non-toxic	[3]	
Chronic Oral NOEC (10-day, adult)	400 mg/kg diet	No adverse effects observed	[4]	
Chronic Oral NOED (larval)	24.6 µg a.i./larva	No adverse effects observed	[5]	
Earthworm (<i>Eisenia fetida</i>)				
Acute LC50 (14-day)	>500 mg a.i./kg soil	-	[3]	
Chronic Reproduction NOEC	125 mg a.i./kg soil	-	[3]	
Soil Mites (<i>Hypoaspis aculeifer</i>)				
Chronic Reproduction NOEC	1000 mg/kg dry soil	No effects on reproduction	[4]	

Table 4: Soil Microorganism Toxicity of **Cyclobutrifluram**

Process	Endpoint	Value (mg a.i./kg dry soil)	Effect	Reference
Nitrogen Transformation	NOEC	4.15	No adverse effects	[6]
Carbon Transformation	NOEC	4.15	No adverse effects	[6]

Experimental Protocols

The ecotoxicological studies for **cyclobutrifluram** were conducted following internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These standardized protocols ensure the reliability and comparability of the data generated.

Avian Toxicity Testing

- **Acute Oral Toxicity (OECD 223):** This test determines the median lethal dose (LD50) of a substance after a single oral dose. Birds, typically one gallinaceous species (e.g., Bobwhite Quail) and one waterfowl species (e.g., Mallard Duck), are dosed via gavage. They are then observed for 14 days for mortality and clinical signs of toxicity.
- **Dietary Toxicity (OECD 205):** This study assesses the median lethal concentration (LC50) in the diet. Birds are fed a diet containing the test substance for five days, followed by a three-day observation period on a normal diet.
- **Reproductive Toxicity (OECD 206):** This long-term study evaluates the effects of the test substance on the reproductive success of birds. Adult birds are exposed to the treated diet for an extended period, and endpoints such as egg production, fertility, and chick survival are monitored.

Aquatic Toxicity Testing

- **Fish Acute Toxicity (OECD 203):** This test determines the concentration that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period. Commonly used species include Rainbow Trout (cold water) and Bluegill Sunfish (warm water).

- **Aquatic Invertebrate Acute Immobilisation Test (OECD 202):** This study assesses the concentration that causes 50% of the daphnids (*Daphnia magna*) to become immobilized (EC50) within a 48-hour exposure period.
- **Fish Early-life Stage Toxicity Test (OECD 210):** This is a chronic test that exposes the early life stages of fish (eggs, larvae, and juveniles) to the test substance to determine the No-Observed-Effect-Concentration (NOEC).
- **Daphnia magna Reproduction Test (OECD 211):** This chronic study evaluates the impact of the test substance on the reproductive output of *Daphnia magna* over a 21-day period.

Terrestrial Invertebrate Toxicity Testing

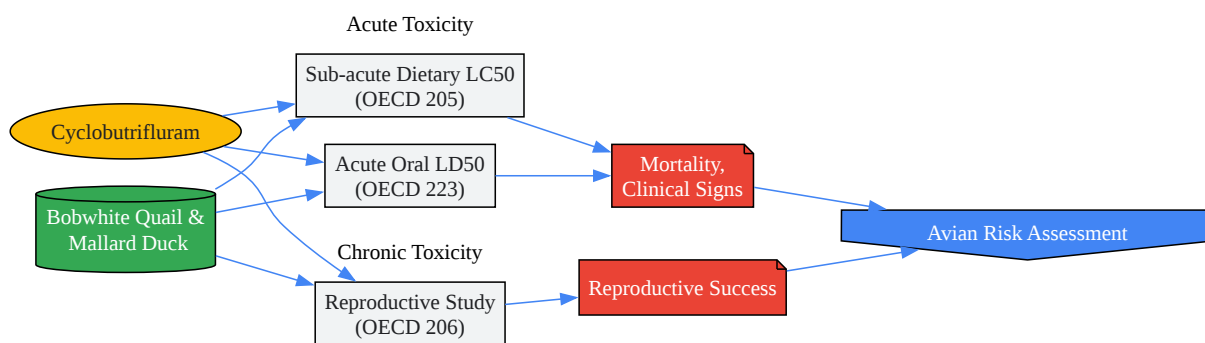
- **Honey Bee Acute Contact and Oral Toxicity (OECD 213 & 214):** These tests determine the acute contact and oral LD50 values for adult honey bees. For the contact test, the substance is applied directly to the thorax of the bees. For the oral test, bees are fed a treated sucrose solution.
- **Honey Bee Larval Toxicity Test (OECD 237):** This study assesses the effects of the test substance on honey bee larvae development and survival. Larvae are fed a diet containing the test substance for several days.
- **Earthworm Acute Toxicity Test (OECD 207):** This test determines the LC50 of a substance in artificial soil over a 14-day period using the earthworm species *Eisenia fetida*.
- **Earthworm Reproduction Test (OECD 222):** This chronic study evaluates the effects of the test substance on the reproductive output (cocoon production and hatchling success) of *Eisenia fetida*.

Soil Microorganism Testing

- **Soil Microorganisms: Nitrogen and Carbon Transformation Tests (OECD 216 & 217):** These studies assess the potential impact of a substance on key microbial processes in the soil. The rates of nitrogen transformation (nitrification) and carbon transformation (glucose-induced respiration) are measured in treated soil samples over a period of 28 days.

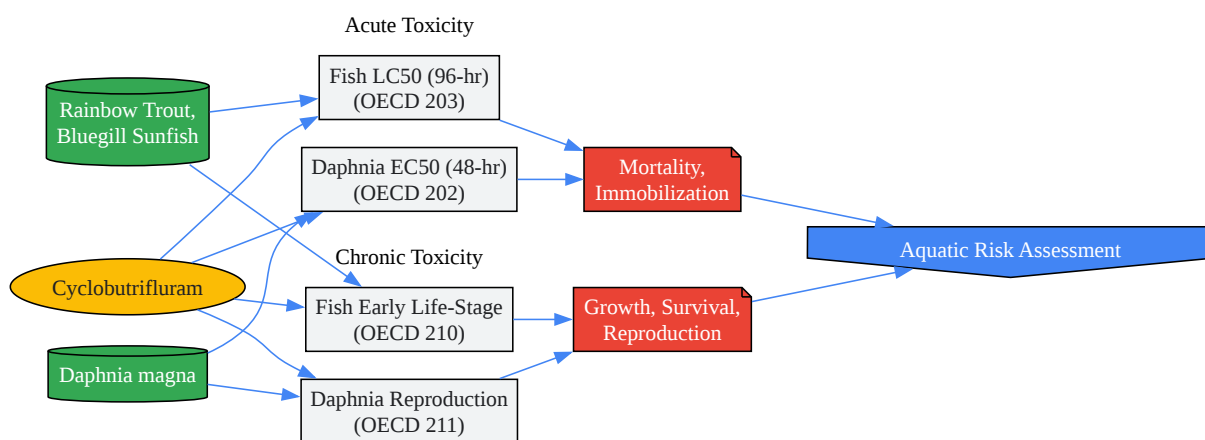
Mandatory Visualization

The following diagrams illustrate the typical experimental workflows for assessing the toxicity of a pesticide like **cyclobutrifluram** on key non-target organisms.



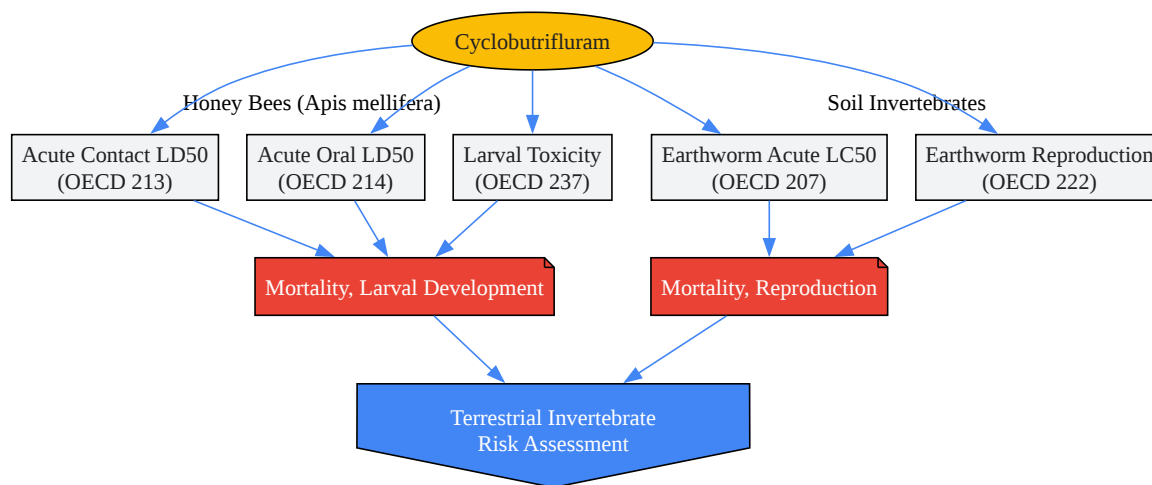
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Caption: Workflow for Avian Toxicity Assessment of **Cyclobutrifluram**.



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Caption: Workflow for Aquatic Toxicity Assessment of **Cyclobutrifluram**.



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Caption: Workflow for Terrestrial Invertebrate Toxicity Assessment.

Conclusion

Based on the available ecotoxicological data, **cyclobutrifluram** generally demonstrates a low to moderate toxicity profile for many non-target organisms. It is classified as practically non-toxic to birds and honey bees on an acute basis.[3] For aquatic organisms, it ranges from moderately toxic to fish and daphnids to highly toxic to mysid shrimp.[3] In the soil compartment, **cyclobutrifluram** shows low toxicity to earthworms and does not adversely affect key microbial processes at expected environmental concentrations.[3][6]

A comprehensive risk assessment integrates this toxicity data with exposure estimates to determine the potential for adverse effects under realistic field conditions. The information presented in this guide provides the foundational toxicological data for such assessments, enabling researchers, scientists, and drug development professionals to better understand the environmental profile of **cyclobutrifluram**.

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